

## Isonicotine-d3 safety data sheet information

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Isonicotine-d3	
Cat. No.:	B15294545	Get Quote

# Isonicotine-d3: A Technical Safety Guide

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Isonicotine-d3** (CAS: 1346601-08-8) is not publicly available. This guide has been developed using the safety data for the structurally similar, non-deuterated parent compound, Isonicotinic Acid (CAS: 55-22-1), as a surrogate. While the toxicological properties of deuterated compounds are generally similar to their non-deuterated counterparts, their metabolic profiles and reaction rates can differ. The information herein should be used as a guideline and not as a direct substitute for a substance-specific SDS.

This technical guide provides an in-depth overview of the safety information for **Isonicotine-d3**, intended for researchers, scientists, and professionals in drug development.

#### **Hazard Identification and Classification**

**Isonicotine-d3** is anticipated to share the hazard profile of isonicotinic acid. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), isonicotinic acid is classified as follows:

- Skin Irritation: Category 2[1]
- Eye Irritation: Category 2[1][2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[1]

GHS Pictogram:



#### **Exclamation Mark**

Signal Word: Warning[1][2]

#### Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1]

#### **Precautionary Statements:**

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
  - P264: Wash skin thoroughly after handling.
  - P271: Use only outdoors or in a well-ventilated area.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- Response:
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][3]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.
    Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
  - P312: Call a POISON CENTER or doctor/physician if you feel unwell.
  - P332 + P313: If skin irritation occurs: Get medical advice/attention.
  - P337 + P313: If eye irritation persists: Get medical advice/attention.



- P362: Take off contaminated clothing and wash before reuse.
- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
  - P405: Store locked up.[1]
- · Disposal:
  - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[1]

## **Toxicological Data**

The following toxicological data is for Isonicotinic Acid and is provided as an estimate for **Isonicotine-d3**.

Endpoint	Value	Species	Route	Reference
LD50	5000 mg/kg	Rat	Oral	[1][2]
LD50	3123 mg/kg	Mouse	Oral	[4]

**Physical and Chemical Properties** 

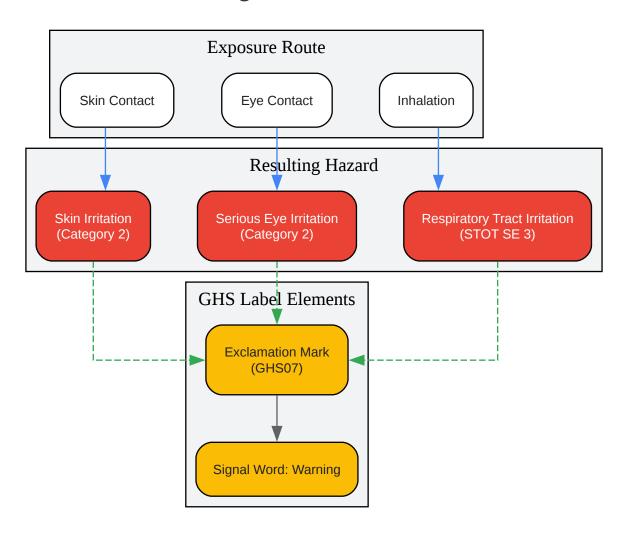
Property	Value for Isonicotinic Acid	Reference
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>2</sub>	[2]
Molecular Weight	123.11 g/mol	[1][2]
Appearance	White to light yellow crystalline powder	[5]
Melting Point	≥300 °C	[5]
Boiling Point	260 °C (15 mmHg)	[5]
Solubility	Slightly soluble in cold water, soluble in hot water	[5]



## **Experimental Protocols**

Detailed experimental protocols for the toxicological studies of **Isonicotine-d3** are not available. The cited LD50 values for isonicotinic acid are from standardized acute toxicity studies. These protocols typically involve the administration of a single dose of the substance to animals, followed by observation for a set period (e.g., 14 days) to determine the dose that is lethal to 50% of the test population.

# **Signalling Pathways and Workflows GHS Classification Logic**

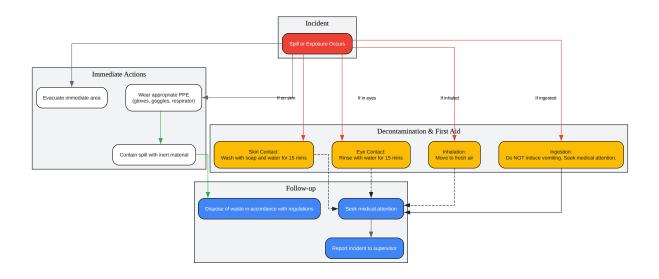


Click to download full resolution via product page

Caption: GHS hazard classification pathway for **Isonicotine-d3** (inferred).



## **Emergency Response Workflow for Spills and Exposure**



Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



### References

- 1. cpachem.com [cpachem.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. biosynth.com [biosynth.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. Isonicotinic acid | 55-22-1 [chemicalbook.com]
- To cite this document: BenchChem. [Isonicotine-d3 safety data sheet information].
  BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15294545#isonicotine-d3-safety-data-sheet-information]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com